

Spectral Analysis of 1-Piperidinepropanol: A Technical Guide

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Compound of Interest

Compound Name: 1-Piperidinepropanol

CAS No.: 104-58-5

Cat. No.: B086026

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for **1-Piperidinepropanol** (CAS No. 104-58-5), a versatile building block in the synthesis of various pharmaceutical compounds. This document outlines the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with detailed experimental protocols for acquiring such spectra.

Introduction

1-Piperidinepropanol is a heterocyclic compound incorporating a piperidine ring and a propanol side chain. Its molecular formula is $C_8H_{17}NO$, and it has a molecular weight of 143.23 g/mol. [1][2] Accurate spectral analysis is crucial for its identification, purity assessment, and structural elucidation in research and development settings. This guide presents a summary of its key spectral characteristics.

Data Presentation

Due to the limited availability of publicly accessible, comprehensive tabulated spectral data, this section provides an interpretation of expected and observed spectral features based on the compound's structure and available spectral images.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

¹H NMR (Proton NMR): The ¹H NMR spectrum of **1-Piperidinepropanol** is expected to show distinct signals corresponding to the different proton environments in the molecule. The chemical shifts (δ) are influenced by the electron-withdrawing effects of the nitrogen and oxygen atoms.

Protons	Expected Chemical Shift (ppm)	Multiplicity	Integration
-OH	Broad singlet	1H	
-CH ₂ - (adjacent to OH)	~3.6	Triplet	2H
-CH ₂ - (adjacent to N on propanol chain)	~2.4	Triplet	2H
-CH ₂ - (adjacent to N in piperidine ring, equatorial)	~2.5	Multiplet	2H
-CH ₂ - (adjacent to N in piperidine ring, axial)	~2.3	Multiplet	2H
-CH ₂ - (beta to N in piperidine ring)	~1.6	Multiplet	4H
-CH ₂ - (gamma to N in piperidine ring)	~1.4	Multiplet	2H
-CH ₂ - (beta to OH on propanol chain)	~1.7	Multiplet	2H

¹³C NMR (Carbon-13 NMR): The ¹³C NMR spectrum will show distinct signals for each unique carbon atom in the molecule.

Carbon	Expected Chemical Shift (ppm)
-CH ₂ - (adjacent to OH)	~60
-CH ₂ - (adjacent to N on propanol chain)	~58
-CH ₂ - (adjacent to N in piperidine ring)	~55
-CH ₂ - (beta to N in piperidine ring)	~26
-CH ₂ - (gamma to N in piperidine ring)	~24
-CH ₂ - (beta to OH on propanol chain)	~28

Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present in a molecule. The IR spectrum of **1-Piperidinepropanol** is available from the NIST/EPA Gas-Phase Infrared Database.^[3]

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
~3400 (broad)	Strong	O-H stretch (alcohol)
2930-2850	Strong	C-H stretch (alkane)
~1450	Medium	C-H bend (alkane)
~1100	Strong	C-N stretch (amine)
~1050	Strong	C-O stretch (primary alcohol)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. The electron ionization (EI) mass spectrum of **1-Piperidinepropanol** is expected to show a molecular ion peak (M⁺) and several characteristic fragment ions.

m/z	Relative Intensity	Possible Fragment Ion
143	Moderate	$[C_8H_{17}NO]^+$ (Molecular Ion)
126	Moderate	$[M - OH]^+$
98	High	$[C_6H_{12}N]^+$ (Piperidinemethyl cation)
84	High	$[C_5H_{10}N]^+$ (Piperidine ring fragment)

Experimental Protocols

The following are detailed methodologies for acquiring the spectral data for **1-Piperidinepropanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve approximately 10-20 mg of **1-Piperidinepropanol** in 0.5-0.7 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$) in a standard 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).
- **Instrumentation:** A high-resolution NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- **1H NMR Acquisition:**
 - **Pulse Sequence:** Standard single-pulse sequence.
 - **Spectral Width:** 12-16 ppm.
 - **Acquisition Time:** 2-4 seconds.
 - **Relaxation Delay:** 1-5 seconds.
 - **Number of Scans:** 8-16.
- **^{13}C NMR Acquisition:**

- Pulse Sequence: Proton-decoupled single-pulse sequence (e.g., zgpg30).
- Spectral Width: 0-220 ppm.
- Acquisition Time: 1-2 seconds.
- Relaxation Delay: 2-5 seconds.
- Number of Scans: 1024 or more, depending on sample concentration.
- Data Processing: Apply a Fourier transform to the acquired free induction decay (FID). Phase correct the spectrum and baseline correct. For ^1H NMR, integrate the signals. Reference the spectrum to the TMS signal.

Infrared (IR) Spectroscopy

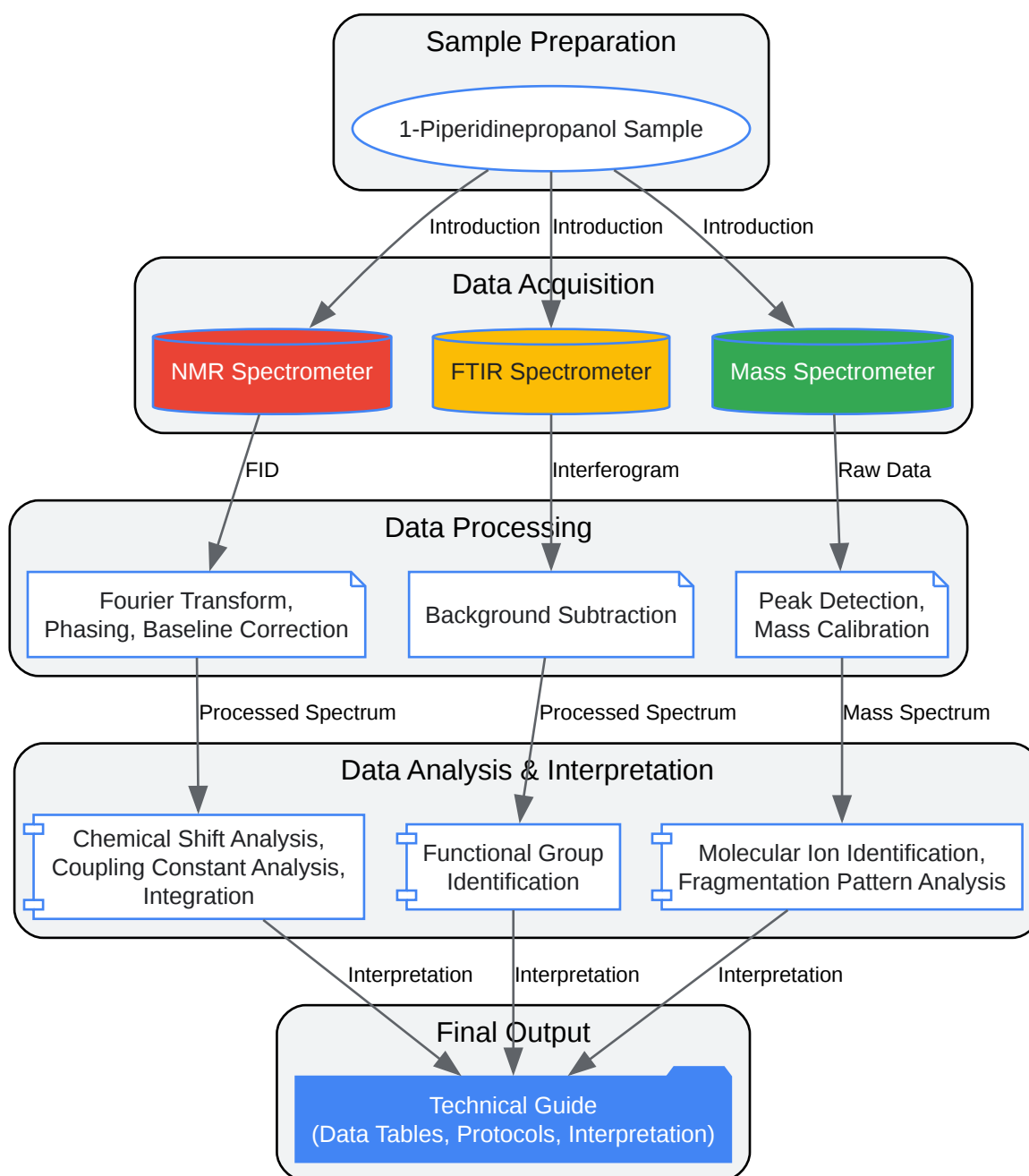
- Sample Preparation: As **1-Piperidinepropanol** is a liquid at room temperature, the neat liquid can be analyzed.^[1] Place a drop of the liquid between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to form a thin film.
- Instrumentation: A Fourier-transform infrared (FTIR) spectrometer.
- Acquisition:
 - Scan Range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32.
 - Background: Record a background spectrum of the clean salt plates before running the sample spectrum.
- Data Processing: The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

- Sample Preparation: Prepare a dilute solution of **1-Piperidinepropanol** (approximately 1 mg/mL) in a volatile organic solvent such as methanol or acetonitrile.
- Instrumentation: A mass spectrometer with an electron ionization (EI) source and a quadrupole or time-of-flight (TOF) mass analyzer.
- Acquisition (EI mode):
 - Ionization Energy: 70 eV.
 - Mass Range: m/z 40-200.
 - Inlet System: Direct infusion or via a gas chromatography (GC) column.
 - Source Temperature: 200-250 °C.
- Data Processing: The mass spectrum will be generated by the instrument's software, showing the relative abundance of ions at different m/z values.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the spectral analysis of a chemical compound like **1-Piperidinepropanol**.



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Caption: Workflow for the spectral analysis of **1-Piperidinepropanol**.

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References

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- 2. 1-Piperidinepropanol 97 104-58-5 [sigmaaldrich.com]
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